

safety and handling procedures for 1-(6-Bromopyridin-2-yl)-4-methylpiperazine

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Compound of Interest

Compound Name: 1-(6-Bromopyridin-2-yl)-4-methylpiperazine

Cat. No.: B130742

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An essential component in contemporary drug discovery and development, **1-(6-Bromopyridin-2-yl)-4-methylpiperazine** requires meticulous handling and adherence to stringent safety protocols to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. These application notes provide detailed procedures for the safe handling, storage, and use of this compound, intended for researchers, scientists, and professionals in drug development.

Section 1: Safety and Hazard Information

1.1 GHS Hazard Classification

While a specific GHS classification for **1-(6-Bromopyridin-2-yl)-4-methylpiperazine** is not universally established, data from structurally similar compounds suggest the following potential hazards.^{[1][2][3][4]} Users should handle this compound with the assumption that it possesses these properties.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][2][3]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation[1][3]
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation[1][2][3]

1.2 Precautionary Statements

The following precautionary statements are recommended based on the potential hazards:

Type	Statement Code	Statement Text
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [1] [3]
Prevention	P264	Wash skin thoroughly after handling. [1] [3]
Prevention	P271	Use only outdoors or in a well-ventilated area. [1] [3]
Prevention	P280	Wear protective gloves/protective clothing/eye protection/face protection. [1] [3]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [1] [3]
Response	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [3]
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [3]
Response	P312	Call a POISON CENTER/doctor if you feel unwell. [1] [3]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [1] [3]
Storage	P405	Store locked up. [1] [3]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [1] [3]

Section 2: Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure.[5][6] The specific PPE required should be determined by a risk assessment for the procedure being performed.[5]

PPE Type	Specification	Purpose
Eye Protection	Chemical splash goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards.[7][8][9]	Protects against splashes and dust.
Face Protection	Face shield (in addition to goggles).[9]	Recommended when there is a significant risk of splashing or exothermic reaction.[9]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile or Neoprene).[7][9]	Prevents skin contact and absorption. Gloves must be inspected before use and disposed of properly after.[7]
Body Protection	Flame-resistant lab coat (fully buttoned) or disposable gown.[6][9]	Protects skin and personal clothing from splashes.
Respiratory Protection	NIOSH-approved respirator with an appropriate cartridge.[9]	Required when engineering controls are insufficient, when handling large quantities, or during emergency situations.[7][9]

Section 3: Handling and Storage

3.1 Safe Handling Protocol

- Engineering Controls: Always handle **1-(6-Bromopyridin-2-yl)-4-methylpiperazine** in a certified chemical fume hood to ensure adequate ventilation.[8][9] Eyewash stations and safety showers must be readily accessible.[8][9]

- Procedural Controls: Avoid contact with skin, eyes, and clothing.[7] Do not breathe dust or vapors.[7][8] Avoid formation of dust and aerosols.[7]
- Hygiene: Wash hands thoroughly with soap and water before breaks and at the end of the workday.[1][7] Do not eat, drink, or smoke in laboratory areas.[6]
- Decontamination: Decontaminate all work surfaces and equipment after use. Dispose of contaminated disposable PPE in a designated hazardous waste stream.[9]

3.2 Storage Protocol

- Container: Keep the container tightly closed and in a dry place.[7]
- Atmosphere: Store under an inert atmosphere.[4][10][11]
- Temperature: Store in a cool, well-ventilated place, away from heat and sources of ignition. [7][11][12] Recommended storage is often at 2-8°C.[4][10]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[12]

Section 4: Emergency Procedures

4.1 First-Aid Measures

Immediate medical attention is often required. Show the Safety Data Sheet (SDS) to the attending physician.[1][7]

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1][7]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician.[1][7]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Immediately consult a physician/ophthalmologist.[1][7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][7]

4.2 Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[7] Wear appropriate PPE, including respiratory protection.[7] Ensure adequate ventilation.[7] Avoid breathing dust and vapors.[7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[7] Do not let the product enter drains.[7]
- Containment and Cleaning: Sweep up and shovel or use an inert absorbent material (e.g., sand, vermiculite).[1][7][8] Collect the material in a suitable, closed, and labeled container for disposal.[7][8]

4.3 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Specific Hazards: Thermal decomposition can release toxic fumes, including carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide (HBr).[13][14]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^{[7][8]}

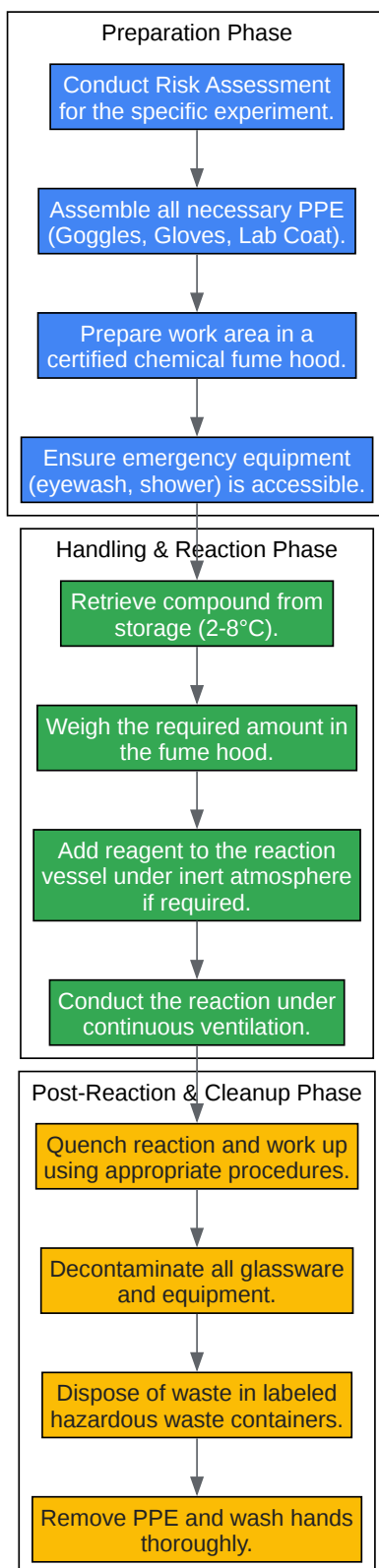
Section 5: Disposal Considerations

Dispose of this chemical and its container through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[7] Do not contaminate water, foodstuffs, or sewer systems.^[7] All disposal practices must be in accordance with federal, state, and local regulations.

Section 6: Experimental Protocols

6.1 General Workflow for Use in a Reaction

This protocol outlines the key safety steps for using **1-(6-Bromopyridin-2-yl)-4-methylpiperazine** as a reagent in a typical laboratory synthesis.

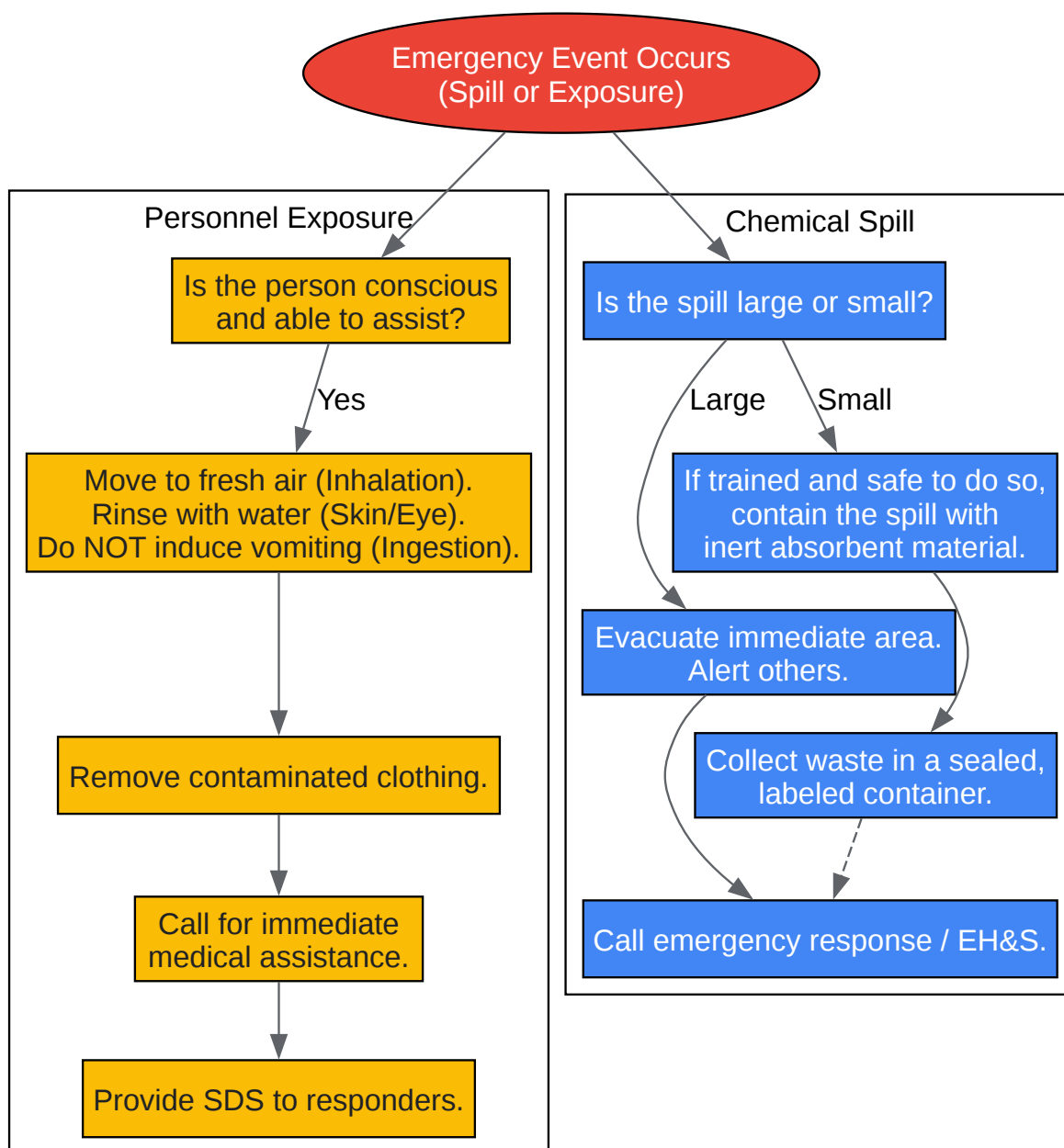


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Caption: General experimental workflow for safe handling.

Section 7: Emergency Response Logic

The following diagram outlines the decision-making process in the event of an accidental exposure or spill.



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Caption: Decision tree for emergency response procedures.

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